High-Efficiency Synthesis of Cyclic Peptides via the O-Acyl Isopeptide Method

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Compound of Interest

Compound Name: *Boc-Thr(Fmoc-Gly)-OH*

Cat. No.: *B13645066*

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Using **Boc-Thr(Fmoc-Gly)-OH** Precursors

Abstract

The synthesis of cyclic peptides, particularly those with difficult sequences or high aggregation tendencies, presents significant challenges in solid-phase peptide synthesis (SPPS). This application note details a robust protocol utilizing the isoacyl dipeptide precursor **Boc-Thr(Fmoc-Gly)-OH**.[1][2] By employing the O-acyl isopeptide method, this precursor introduces a temporary ester "kink" into the peptide backbone. This modification disrupts secondary structure aggregation during elongation and facilitates head-to-tail cyclization by improving ring-closure kinetics. Post-synthesis, a pH-triggered O-to-N acyl shift converts the cyclic depsipeptide intermediate into the target native cyclic peptide.[3]

Introduction: The "Switch" Strategy

Cyclic peptides are coveted in drug discovery for their metabolic stability and high binding affinity. However, their synthesis is often hampered by:

- On-Resin Aggregation: Intermolecular hydrogen bonding (β-sheets) leads to incomplete coupling and deletion sequences.

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- Entropic Penalties: Bringing the N- and C-termini together for head-to-tail cyclization is entropically unfavorable, especially for small-to-medium rings.

The **Boc-Thr(Fmoc-Gly)-OH** building block addresses both issues. It functions as a "switch" element:

- During Synthesis: The peptide chain grows from the side-chain oxygen of the Threonine (via the Glycine linker). This ester linkage (depsipeptide bond) prevents the formation of native hydrogen bond networks, keeping the peptide solvated and "soft."
- During Cyclization: The ester bond alters the backbone geometry, often bringing the termini closer (the "turn-inducing" effect), thereby accelerating cyclization.
- Post-Synthesis: The Boc group is removed during cleavage, revealing the N-terminal amine of the Threonine. Under physiological conditions (pH 7.4), this amine attacks the ester carbonyl, triggering an O-to-N acyl shift that rearranges the molecule into the stable, native amide bond.[3]

The Precursor Logic: **Boc-Thr(Fmoc-Gly)-OH**

- Boc-Thr (Backbone): The

  -amine of Threonine is Boc-protected.[1] This group is stable to Fmoc deprotection conditions (piperidine), ensuring the Threonine amine remains inert while the chain is extended from the side chain. It is removed only during the final TFA cleavage.
- Fmoc-Gly (Side Chain): The Glycine is ester-linked to the Threonine side chain and Fmoc-protected.[1] This serves as the attachment point for chain elongation using standard Fmoc SPPS.

Mechanism of Action

The transformation relies on the thermodynamic stability of the amide bond over the ester bond.

- Assembly: The chain is built on the Glycine amine.

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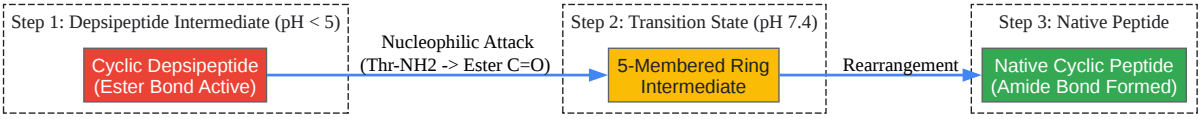
- Cleavage: TFA removes the resin and the Boc group, yielding a linear depsipeptide with a free Threonine amine.
- Cyclization: The linear precursor is cyclized (Head-to-Tail).
- Rearrangement: At pH > 7, the free amine attacks the ester carbonyl (proximal effect), forming a five-membered cyclic tetrahedral intermediate, which collapses to form the native peptide bond.

Visualization: The O-to-N Acyl Shift Pathway[2][3]



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Caption: The thermodynamic drive from the labile ester bond (depsipeptide) to the stable amide bond (native peptide) triggered by neutral pH.

Experimental Protocol

Materials Required[1][2][3][4][5]

- Precursor: **Boc-Thr(Fmoc-Gly)-OH** (Commercial Isoacyl Dipeptide).
- Resin: 2-Chlorotrityl Chloride (2-CTC) resin (recommended for C-terminal protection preservation if needed) or Wang resin.
- Coupling Reagents: DIC/Oxyma or HATU/DIEA.
- Solvents: DMF (peptide grade), DCM, Diethyl Ether.
- Buffers: Phosphate Buffered Saline (PBS), pH 7.4.

Phase 1: Resin Loading and Precursor Coupling

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Note: This protocol assumes the **Boc-Thr(Fmoc-Gly)-OH** unit is introduced in the middle of a sequence or attached to the resin. Here, we describe attaching it to a resin-bound peptide.

- Resin Preparation: Swell the resin (e.g., loaded with the first C-terminal amino acid) in DCM for 30 min.
- Coupling the Precursor:
  - Dissolve **Boc-Thr(Fmoc-Gly)-OH** (3 eq), HATU (2.9 eq), and DIEA (6 eq) in minimal DMF.
  - Add to the resin-bound peptide.
  - Agitate for 2 hours at room temperature.
  - Checkpoint: Perform a Kaiser test. It should be negative (no free amines).
  - Why: The carboxyl group of the Threonine couples to the N-terminus of the resin-bound chain.

Phase 2: Chain Elongation (The "Kinked" Growth)

- Fmoc Removal: Treat resin with 20% Piperidine in DMF (2 x 10 min).
  - Result: This removes the Fmoc group from the Glycine (side chain), not the Threonine amine (which is Boc-protected).
- Extension: Proceed with standard Fmoc SPPS cycles (Coupling -> Wash -> Deprotection -> Wash) to build the rest of the linear sequence.
  - Insight: The chain is now growing off the side chain. The backbone is "kinked," preventing aggregation.[1]

Phase 3: Cleavage and Isolation

- Final Deprotection: Remove the final N-terminal Fmoc group of the linear chain.
- Cleavage Cocktail: Treat resin with TFA/TIS/H2O (95:2.5:2.5) for 2 hours.

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- Action: This cleaves the peptide from the resin AND removes the Boc group from the Threonine.
- Result: You now have a linear depsipeptide (ester-containing) with a free N-terminal amine (from the final AA) and a free C-terminal carboxyl (from the resin cleavage), plus a free amine on the Threonine side-chain junction (formerly Boc).
- Correction: Wait. The Boc group was on the Threonine

  -amine. The chain grew from the Glycine.
- Structure Check:
  - C-term (Resin end) --- [Thr backbone] --- NH2 (Free, was Boc).
  - [Thr Sidechain Oxygen] --- [Gly] --- [Rest of Peptide] --- NH2 (N-term).
- Cyclization Target: We need to couple the N-term of the chain (end of elongation) to the C-term (Thr-COOH).
- Note: If the Thr-COOH was attached to the resin, cleavage releases it as a free acid.

Phase 4: Cyclization (Head-to-Tail)

- Dilution: Dissolve the crude linear depsipeptide in DMF/DCM (1:1) at high dilution (1 mM) to favor intramolecular reaction over dimerization.
- Reaction: Add PyBOP (3 eq) and DIEA (6 eq).
- Monitoring: Stir for 12–24 hours. Monitor by HPLC/MS for the disappearance of the linear mass and appearance of the cyclic depsipeptide (mass - 18 Da).
- Workup: Evaporate solvents and precipitate with cold diethyl ether.

Phase 5: The O-to-N Acyl Shift

- Dissolution: Dissolve the purified cyclic depsipeptide in PBS (pH 7.4) or NH4HCO3 buffer.
- Incubation: Stir at room temperature.

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- Time: The shift is usually rapid (minutes to hours).
- Observation: HPLC will show a shift in retention time (the native peptide is usually less hydrophobic/different shape than the depsipeptide). The mass remains identical (isomerization).

- Purification: If necessary, purify the final native cyclic peptide by preparative HPLC.

Visual Workflow: Synthesis Lifecycle

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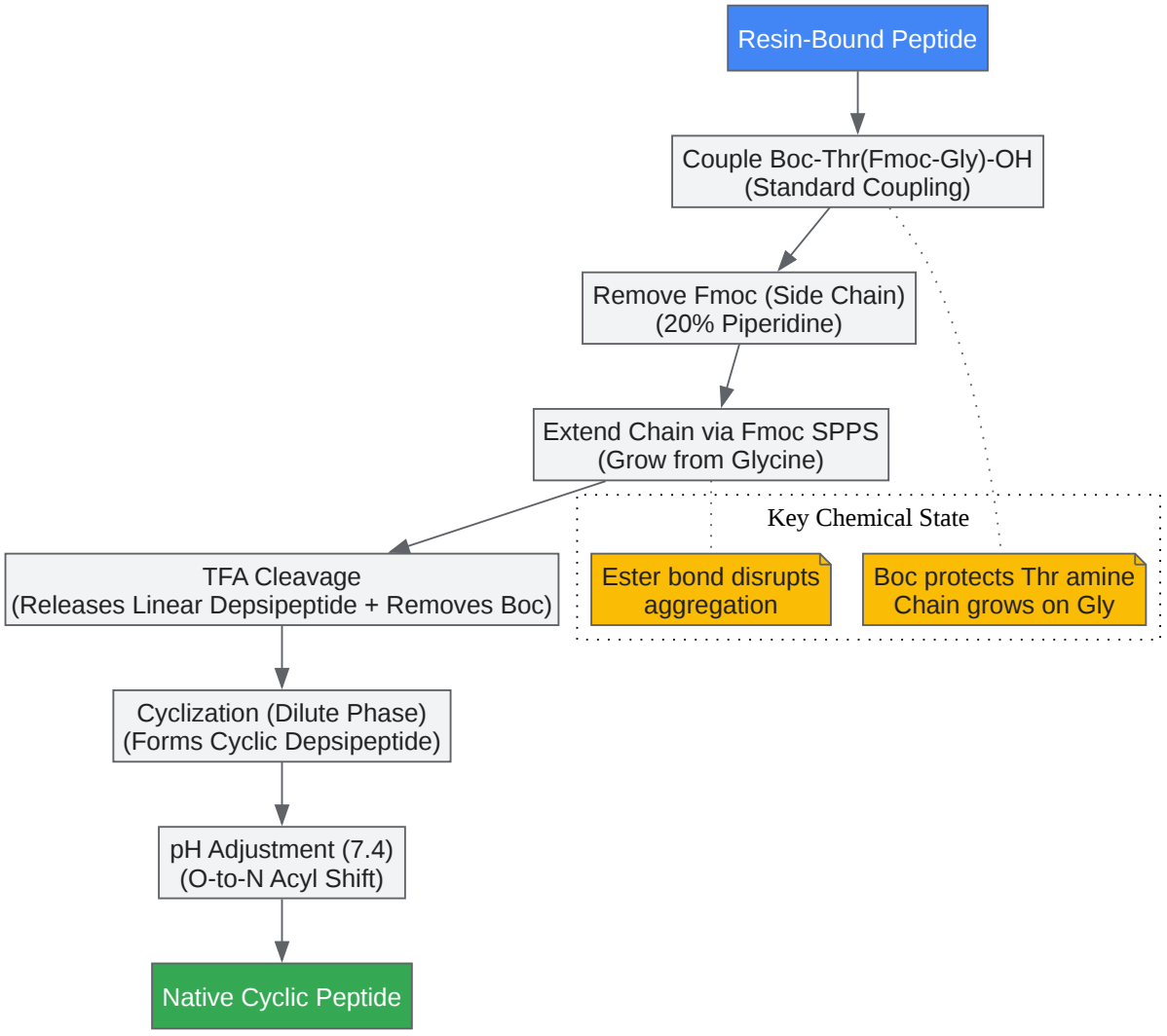

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Caption: Step-by-step workflow from resin coupling to the final pH-triggered rearrangement.

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Troubleshooting & Optimization

Issue	Probable Cause	Solution
Incomplete Coupling of Precursor	Steric hindrance of the bulky dipeptide.	Use stronger coupling reagents (HATU/HOAt) and double coupling. Increase temperature to 50°C.
No O-to-N Shift Observed	pH is too low or steric hindrance at the junction.	Ensure pH is strictly ≥ 7.2. If slow, raise pH to 8.0 (cautiously to avoid hydrolysis).
Hydrolysis of Ester (Linearization)	pH too high (>9) or prolonged exposure.	Monitor reaction closely. Stop immediately upon conversion. Store depsipeptide in dry, acidic conditions.
Dimerization during Cyclization	Concentration too high.	Ensure strict high dilution (0.5 - 1.0 mM). Add reagents slowly (syringe pump).

References

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